

9,10-Phenanthrenedione CAS number and molecular structure

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Compound of Interest

Compound Name: 9,10-Phenanthrenedione

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An In-depth Technical Guide to 9,10-Phenanthrenedione

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **9,10-Phenanthrenedione**, a versatile quinone with significant applications in organic synthesis and biological research. This document details its chemical and physical properties, experimental protocols for its synthesis, and insights into its biological activity, with a focus on its role in generating reactive oxygen species and its application in photoredox catalysis.

Core Identification and Molecular Structure

CAS Number: 84-11-7[1][2][3]

Molecular Formula: C₁₄H₈O₂[1][2][3]

Molecular Weight: 208.21 g/mol [4]

IUPAC Name: phenanthrene-9,10-dione[4]

Synonyms: Phenanthrenequinone, Phenanthraquinone[1][5]

Molecular Structure: **9,10-Phenanthrenedione** is an ortho-quinone derivative of phenanthrene. The molecule consists of a phenanthrene backbone with two ketone functional groups at the 9 and 10 positions. This arrangement results in a planar, aromatic system with a characteristic orange-red color.

Physicochemical and Spectroscopic Data

The following tables summarize the key physical, chemical, and spectroscopic properties of **9,10-Phenanthrenedione**.

Table 1: Physical and Chemical Properties

| Property | Value | Reference |
|----------------------|----------------------------------|-----------|
| Physical Description | Orange-red crystalline solid | |
| Melting Point | 206-209 °C | [5] |
| Boiling Point | ~360 °C (sublimes) | [5] |
| Solubility in Water | 0.4 mg/mL | |
| Density | 1.405 g/cm ³ at 22 °C | |
| LogP (Octanol/Water) | 2.52 | |
| Vapor Pressure | 2 x 10 ⁻⁸ mmHg | |

Table 2: Spectroscopic Data

| Technique | Data Highlights | Reference |
|----------------------------------|---|-----------|
| Mass Spectrometry (MS) | Available electron ionization mass spectra. | [1][6] |
| Infrared (IR) Spectroscopy | Gas-phase and condensed-phase IR spectra are available for structural analysis. | [6][7] |
| UV/Visible Spectroscopy | Absorption bands in the visible region (e.g., 412 and 505 nm in acetonitrile) are characteristic. | [8] |
| Nuclear Magnetic Resonance (NMR) | ^1H and ^{13}C NMR spectra are available for detailed structural elucidation. | [4][9] |

Experimental Protocols

Synthesis of 9,10-Phenanthrenedione via Oxidation of Phenanthrene

A common and established method for the synthesis of **9,10-Phenanthrenedione** is the oxidation of phenanthrene using a strong oxidizing agent such as chromic acid.[5][10]

Materials:

- Phenanthrene
- Chromic acid (CrO_3)
- Concentrated sulfuric acid
- Water
- Sodium bisulfite solution (40%)
- Saturated sodium carbonate solution

Procedure:[10]

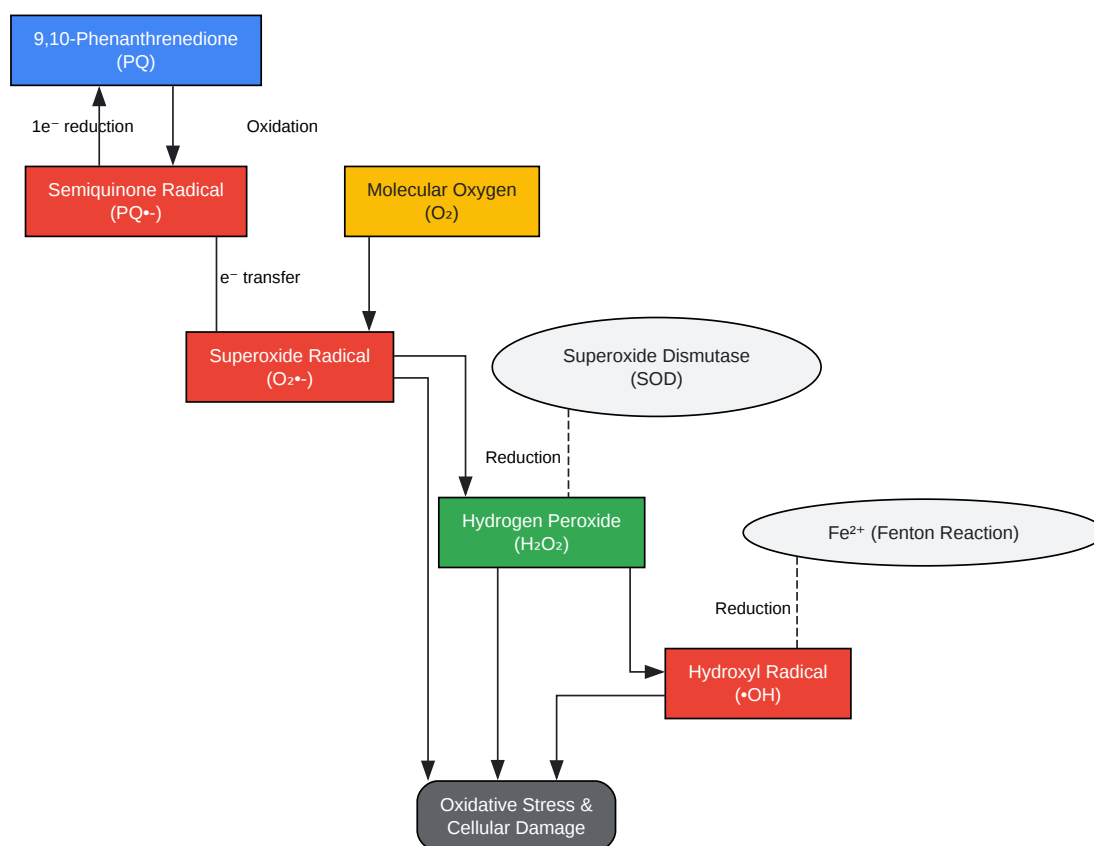
- In a 3-liter, three-necked flask equipped with a mechanical stirrer, reflux condenser, and a dropping funnel, add 100 g of phenanthrene, 210 g of chromic acid, and 1 liter of water.
- With stirring, add 450 ml of concentrated sulfuric acid from the dropping funnel at a rate that maintains gentle boiling.
- After the addition of sulfuric acid is complete, carefully add a mixture of 210 g of chromic acid in 500 ml of water.
- Reflux the resulting mixture for 20 minutes.
- Cool the reaction mixture to room temperature, then pour it into an equal volume of water and chill to 10°C in an ice bath.
- Collect the crude precipitate by suction filtration and wash thoroughly with cold water until the green color of chromium salts is no longer visible in the washings.
- To remove diphenic acid, triturate the precipitate with three 300-ml portions of boiling water and filter.
- Triturate the solid with several 300-ml portions of hot 40% sodium bisulfite solution and filter. The insoluble material contains impurities like anthraquinone.
- Combine the sodium bisulfite filtrates and cool to 5°C in an ice bath to precipitate the bisulfite addition product.
- Collect the precipitate by suction filtration and disperse it in 300 ml of water.
- Add 500 ml of a saturated sodium carbonate solution with good stirring to liberate the **9,10-Phenanthrenedione**.
- Collect the deep orange product by suction filtration, wash well with cold water, and dry. The expected yield is 60-65 g (55-60%) with a melting point of 205–208°C.

Biological Activity and Signaling Pathways

9,10-Phenanthrene-1,4-dione is a biologically active molecule known for its cytotoxicity, which is primarily attributed to its ability to generate reactive oxygen species (ROS) through redox cycling.^{[11][12]}

Mechanism of Reactive Oxygen Species (ROS) Generation

The redox cycling of **9,10-Phenanthrene-1,4-dione** is a key process in its biological effects. It can accept an electron to form a semiquinone radical. This unstable radical can then transfer the electron to molecular oxygen, regenerating the parent quinone and producing a superoxide anion radical. This process can lead to the formation of other ROS, such as hydrogen peroxide and hydroxyl radicals, which can induce oxidative stress and cellular damage.^{[11][13][14]}



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Caption: Redox cycling of **9,10-Phenanthrene-9,10-dione** leading to the generation of reactive oxygen species (ROS).

Toxicity Data

The ecotoxicity of **9,10-Phenanthrene-9,10-dione** has been evaluated in various organisms. The following table provides toxicity data for the freshwater crustacean *Daphnia magna*.

Table 3: Ecotoxicity Data for *Daphnia magna*

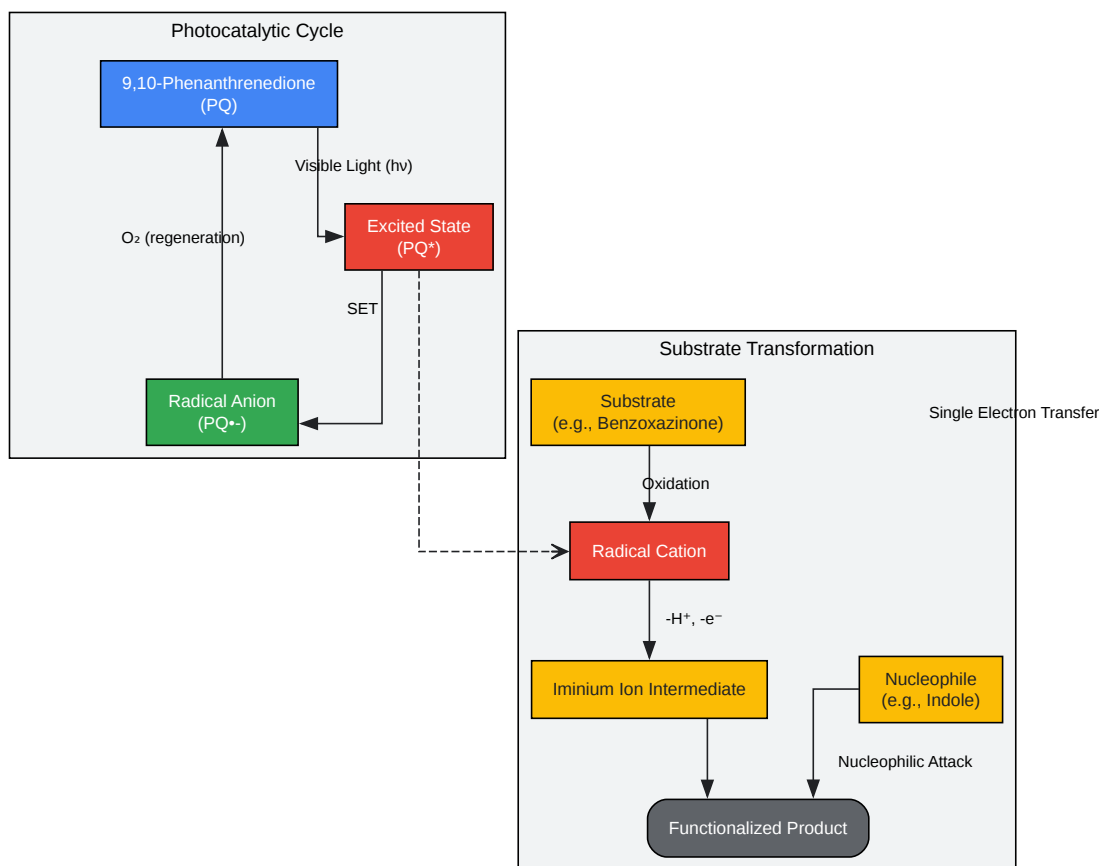
| Endpoint | Value (µM) | Exposure Time | Reference |
|-----------------------|------------|---------------|-----------|
| EC50 (Immobilization) | 1.72 | 48 hours | [15][16] |

Applications in Drug Development and Organic Synthesis

Beyond its toxicological profile, **9,10-Phenanthrene-9,10-dione** has emerged as a valuable tool in synthetic organic chemistry, particularly as a visible-light photoredox catalyst.

Visible-Light Photoredox Catalysis

9,10-Phenanthrene-9,10-dione can be excited by visible light to a higher energy state, enabling it to act as a photocatalyst in various organic transformations.[8][17][18][19] One notable application is in the functionalization of N-heterocycles through a Friedel-Crafts type reaction.[8][17] In this process, the excited **9,10-Phenanthrene-9,10-dione** facilitates a single-electron transfer (SET) from a substrate, initiating a radical cascade that leads to the formation of a new carbon-carbon bond.



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Caption: Proposed mechanism for the **9,10-Phenanthrene-9,10-dione**-catalyzed photoredox functionalization.

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References

- 1. 9,10-Phenanthrenedione [webbook.nist.gov]
- 2. 9,10-Phenanthrenedione [webbook.nist.gov]
- 3. 9,10-Phenanthrenedione [webbook.nist.gov]
- 4. 9,10-Phenanthrenedione | C₁₄H₈O₂ | CID 6763 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Phenanthrenequinone - Wikipedia [en.wikipedia.org]
- 6. 9,10-Phenanthrenedione [webbook.nist.gov]
- 7. 9,10-Phenanthrenedione [webbook.nist.gov]
- 8. mdpi.com [mdpi.com]
- 9. spectrabase.com [spectrabase.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. Cytotoxicity of Air Pollutant 9,10-Phenanthrenequinone: Role of Reactive Oxygen Species and Redox Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Cytotoxicity of Air Pollutant 9,10-Phenanthrenequinone: Role of Reactive Oxygen Species and Redox Signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. Assessment of the toxicity of mixtures of copper, 9,10-phenanthrenequinone, and phenanthrene to Daphnia magna: evidence for a reactive oxygen mechanism [pubmed.ncbi.nlm.nih.gov]
- 16. Assessment of the toxicity of mixtures of copper, 9,10-phenanthrenequinone, and phenanthrene to Daphnia magna: Evidence for a reactive oxygen mechanism | Environmental Toxicology and Chemistry | Oxford Academic [academic.oup.com]
- 17. researchgate.net [researchgate.net]
- 18. preprints.org [preprints.org]
- 19. researchgate.net [researchgate.net]
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